

Hypothemycin Dose-Response Studies in Cell Culture: Application Notes and Protocols

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Compound of Interest

Compound Name: *Hypothemycin*

Cat. No.: *B8103301*

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Introduction

Hypothemycin is a resorcylic acid lactone natural product that has garnered significant interest for its potent and selective inhibitory effects on specific protein kinases.[1][2] It functions as a covalent inhibitor, targeting a conserved cysteine residue within the ATP-binding domain of a subset of kinases.[3] This mechanism of action leads to the irreversible inactivation of key signaling proteins, particularly within the mitogen-activated protein kinase (MAPK) cascades, such as the MEK-ERK pathway.[3] Dysregulation of these pathways is a hallmark of many cancers and inflammatory diseases, making **hypothemycin** a valuable tool for basic research and a potential lead compound for therapeutic development.

These application notes provide a summary of dose-response data for **hypothemycin** in various cell culture models and detailed protocols for key experimental procedures to assess its biological activity.

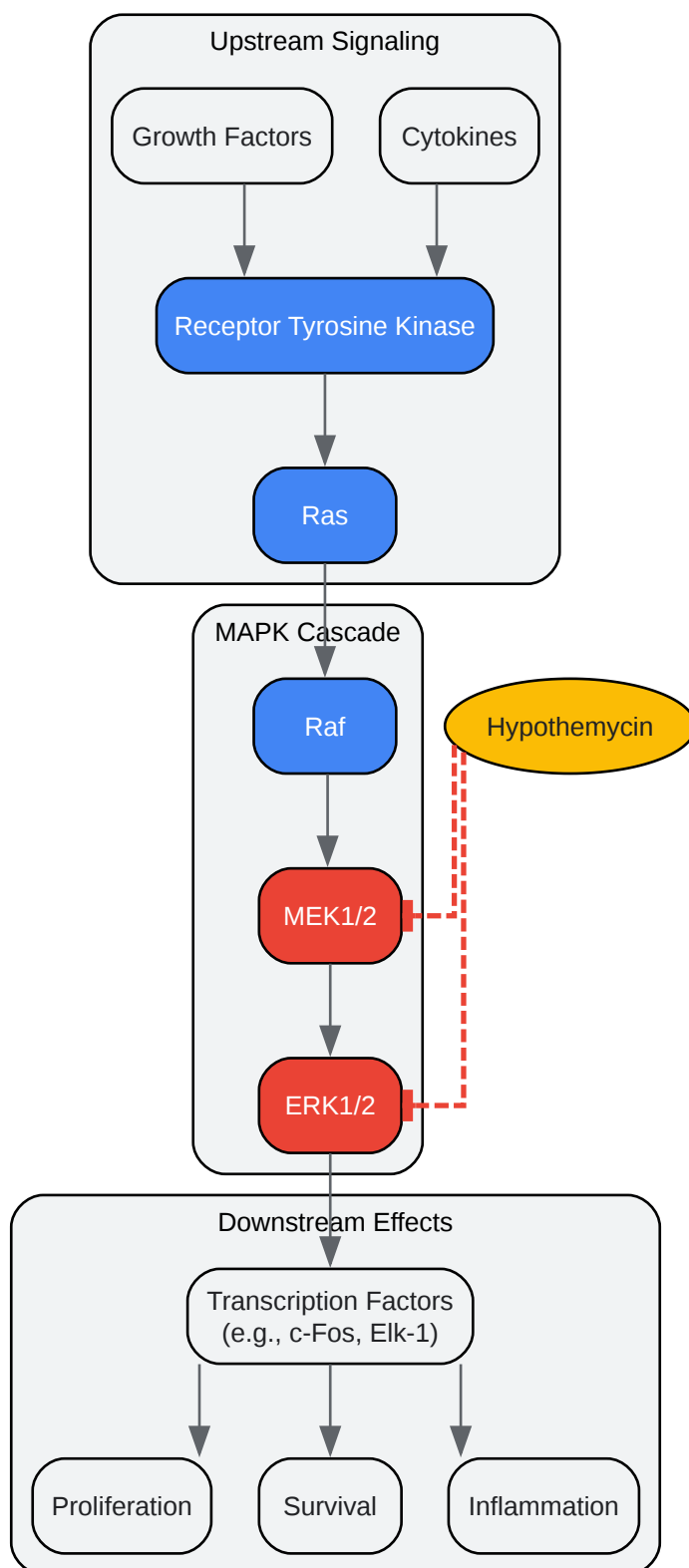
Data Presentation: Hypothemycin Dose-Response in Cell Culture

The following table summarizes the reported half-maximal inhibitory concentrations (IC₅₀) of **hypothemycin** in different cell lines and for various biological endpoints. This data provides a comparative overview of its potency and selectivity.

Cell Line	Cell Type	Assay	Endpoint	IC50
T-Cells (Human/Mouse)	Immune Cells	Proliferation Assay	IL-2 Production	9 nM[4]
Proliferation Assay	IL-2 Induced Proliferation	194 nM		
HT-29	Human Colon Cancer	Western Blot	P-ERK1/2 Depletion	20 nM
COLO829	Human Melanoma	Western Blot	P-ERK1/2 Depletion	10 nM
A549	Human Lung Cancer	Western Blot	P-ERK1/2 Depletion	300 nM
SKOV3	Human Ovarian Cancer	Western Blot	P-ERK1/2 Depletion	600 nM
MDA-MB-435	Human Melanoma	Cytotoxicity Assay	Cell Viability	Not explicitly quantified, but active
OVCAR3	Human Ovarian Cancer	Cytotoxicity Assay	Cell Viability	Not explicitly quantified, but active

Mandatory Visualizations

Signaling Pathway of Hypothemycin Inhibition



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Caption: **Hypothemycin** inhibits the MEK/ERK signaling pathway.

Experimental Workflow for Assessing Hypothemycin Activity



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